

G907 epoxy adhesive technical data sheet

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Compound of Interest

Compound Name: G907

Cat. No.: B1654381

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An In-depth Technical Guide to **G907** Epoxy Adhesives

This technical guide provides a comprehensive overview of the **G907** series of epoxy adhesives, with a focus on the **G907-21**, **G907-24**, and **G907-25** variants. It is intended for researchers, scientists, and drug development professionals who require detailed technical specifications and procedural insights for the application of these adhesives.

Quantitative Data Summary

The following tables summarize the key physical, mechanical, thermal, and processing properties of the **G907** epoxy adhesive variants.

Table 1: Physical Properties

Property	G907-21	G907-24	G907-25
Specific Gravity (g/cc)	1.26	1.20	1.20
Solids Content (%)	100	100	Not Specified
Viscosity (cP)	100,000	12,000	200
Color	Milky White	Transparent	Transparent

Table 2: Mechanical Properties

Property	G907-21	G907-24	G907-25
Hardness (Shore D)	90	88	80
Shear Strength (MPa)	20.7	Not Specified	27.6

Table 3: Thermal Properties

Property	G907-21	G907-24	G907-25
Maximum Service Temperature, Air (°C)	135	130	110
Minimum Service Temperature, Air (°C)	-55	-55	-65
Glass Transition Temp, Tg (°C)	110	Not Specified	Not Specified

Table 4: Processing Properties

Property	G907-21	G907-24	G907-25
Cure Time @ 25°C (min)	1440	1440	1440
Cure Time @ 65°C (min)	240	240	60 - 120
Pot Life (min)	30	20	120
Mix Ratio by Weight (Resin/Hardener)	100/22	100/25	100/30

Experimental Protocols

The following are the standard methodologies used to determine the key properties of the **G907** epoxy adhesives.

Hardness, Shore D

The Shore D hardness is determined using a durometer according to the ASTM D2240 standard.^{[1][2][3][4][5]} This test method measures the indentation hardness of substances by pressing a standardized indenter into the material under a specified force. The depth of indentation is inversely related to the hardness. For Shore D, a sharper indenter and a higher spring force are used compared to Shore A, making it suitable for harder materials like epoxy adhesives.

Shear Strength

The shear strength of the adhesive is typically measured using a lap shear test as outlined in ASTM D1002.^{[6][7][8][9]} In this test, two adherends (often metal strips) are bonded together with the adhesive, creating a single lap joint. The assembly is then pulled in a tensile testing machine until the bond fails. The shear strength is calculated by dividing the maximum load by the bonded area.

Maximum and Minimum Service Temperature

The service temperature range is determined by assessing the temperature at which the adhesive's mechanical properties degrade significantly. The Maximum Service Temperature can be evaluated using methods like ASTM D648, which determines the Deflection Temperature Under Load (HDT).^{[6][10][11]} This test measures the temperature at which a standard test bar deflects by a specified amount under a given load. The Minimum Service Temperature is often determined by testing the adhesive's strength at sub-zero temperatures, as described in standards like ASTM D2557, which covers the tensile-shear strength of adhesives at temperatures down to -267.8°C.^{[1][12]}

Glass Transition Temperature (T_g)

The Glass Transition Temperature (T_g) is a key thermal property that indicates the temperature at which the epoxy transitions from a rigid, glassy state to a more flexible, rubbery state. It is commonly determined using Differential Scanning Calorimetry (DSC), following procedures similar to those in ASTM E1356 or ISO 11357-2.^{[13][14][15][16]} DSC measures the difference in heat flow between the sample and a reference as a function of temperature. The T_g is observed as a step change in the heat flow curve.

Pot Life

The pot life, or working life, of the mixed epoxy system is determined according to ASTM D2471.[17] This standard test method measures the gel time of a reacting thermosetting resin. It involves mixing the resin and hardener and monitoring the time it takes for the mixture to reach a defined point of viscosity increase or solidification.

Visualizations

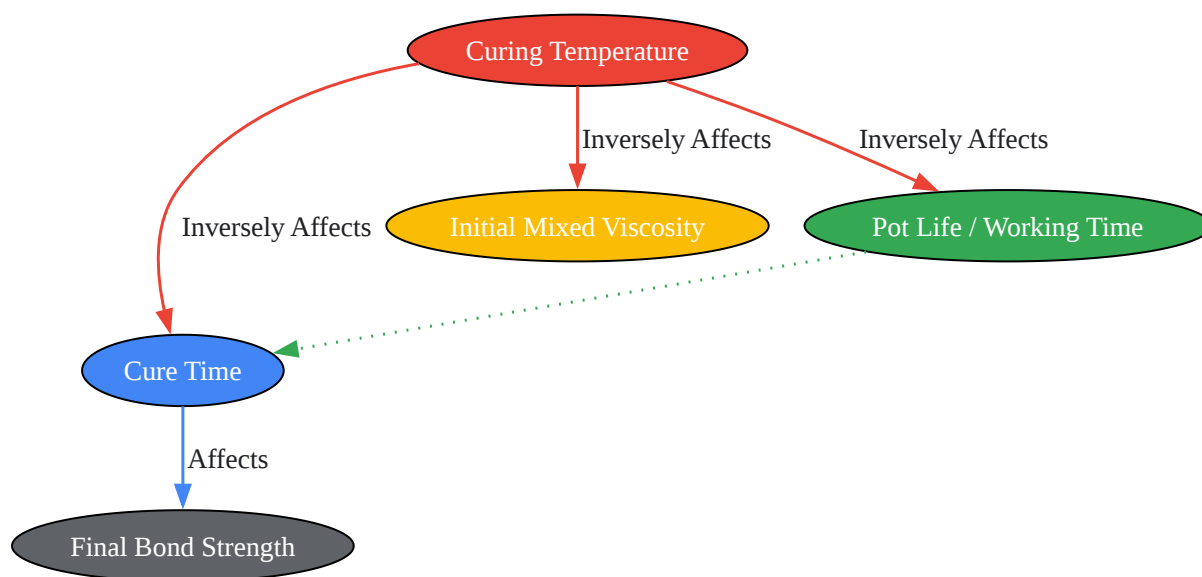
Epoxy Adhesive Application Workflow



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Caption: General workflow for the preparation, mixing, and application of **G907** epoxy adhesive.

Temperature Influence on Epoxy Cure Time



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Caption: Logical relationship between curing temperature and other key properties of epoxy adhesives.

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